

An In-depth Technical Guide to 1-Iodo-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Iodo-2-nitrobenzene

Cat. No.: B031338

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Iodo-2-nitrobenzene**, a crucial organic compound with significant applications in chemical synthesis, particularly within the pharmaceutical and fine chemicals sectors. This document outlines its chemical and physical properties, safety and handling protocols, and detailed experimental procedures.

Core Properties of 1-Iodo-2-nitrobenzene

1-Iodo-2-nitrobenzene, with the CAS number 609-73-4, is a key building block in organic synthesis.^[1] Its unique structure facilitates the creation of complex molecules.^[1] The compound typically appears as a light yellow to brown powder or crystal.^[2]

Table 1: Chemical and Physical Properties of **1-Iodo-2-nitrobenzene**

Property	Value
CAS Number	609-73-4[3][4][5]
Molecular Formula	C ₆ H ₄ INO ₂ [1][5]
Molecular Weight	249.01 g/mol [1][3][6]
Melting Point	49-51 °C[3][4][7][8]
Boiling Point	288-289 °C[3][4][7][8]
Density	2.0±0.1 g/cm ³
Flash Point	113 °C (closed cup)[3][7][8]
Appearance	Light yellow to brown powder or crystal[2]
Solubility	Insoluble in water; soluble in methanol[6]
InChI Key	JXMZUNPWVXQADG-UHFFFAOYSA-N[3][5]
SMILES String	[O-]--INVALID-LINK--c1ccccc1I[3][5]

Safety and Handling

1-Iodo-2-nitrobenzene is considered hazardous and requires careful handling.[9] It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[9] It may also cause respiratory irritation.[7][9]

Table 2: GHS Hazard Information for **1-Iodo-2-nitrobenzene**

Hazard Class	Category
Acute Toxicity, Oral	Category 4[9]
Acute Toxicity, Dermal	Category 4[9]
Acute Toxicity, Inhalation	Category 4[9]
Skin Corrosion/Irritation	Category 2[9]
Serious Eye Damage/Eye Irritation	Category 2[9]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[7][9]

Signal Word: Warning[3][8]

Hazard Statements: H302+H312+H332, H315, H319, H335[3][8]

Precautionary Statements: P261, P280, P301+P312, P302+P352+P312, P304+P340+P312, P305+P351+P338[3][8]

When handling, personal protective equipment such as a dust mask (type N95), eye shields, and gloves are recommended.[3][8] Store in a cool, dark, and dry place, away from strong bases and oxidizing agents.[4]

Experimental Protocols

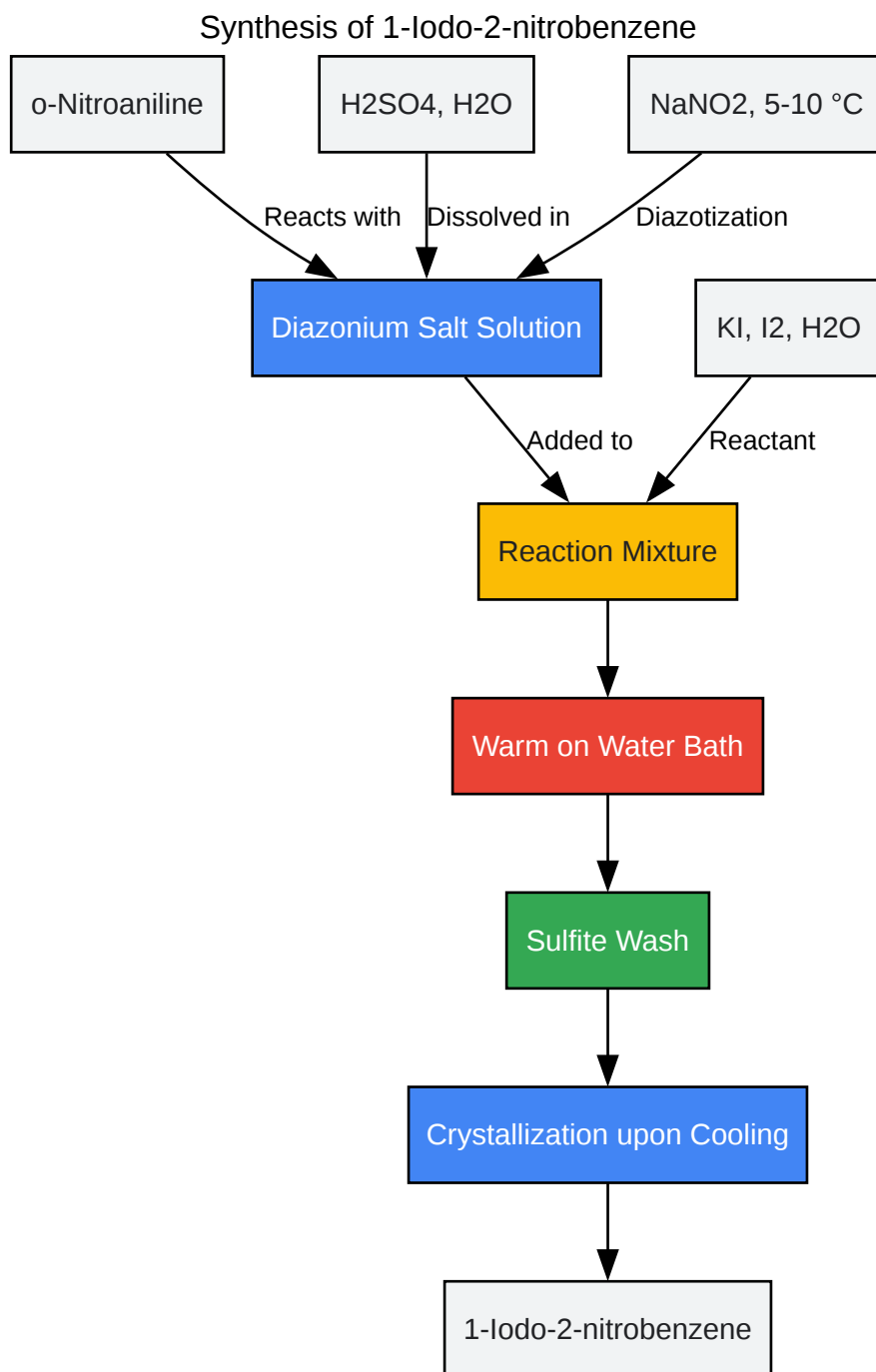
Synthesis of **1-Iodo-2-nitrobenzene** from o-Nitroaniline

This protocol describes the synthesis of **1-Iodo-2-nitrobenzene** via the diazotization of o-nitroaniline followed by a Sandmeyer-type reaction with potassium iodide.

Methodology:

- Preparation of the Diazonium Salt Solution:
 - Pour 1000 ml of water over 100 g of o-nitroaniline.
 - Carefully add 600 g of concentrated sulfuric acid to the mixture.

- Cool the resulting clear solution to 5 °C.
- Diazotize the solution by adding the appropriate amount of sodium nitrite, ensuring the temperature does not exceed 10 °C.[\[10\]](#)
- Reaction with Potassium Iodide:
 - Prepare a solution of 200 g of potassium iodide and 200 g of iodine in 200 ml of water.
 - Add the previously prepared diazonium salt solution to the iodide solution in portions.[\[10\]](#)
- Work-up and Isolation:
 - Once the evolution of nitrogen gas ceases, warm the mixture on a water bath for some time.
 - While still warm, shake the mixture with a sulfite solution.
 - Upon cooling, **1-Iodo-2-nitrobenzene** will crystallize. The expected yield is quantitative with a melting point of 54 °C.[\[10\]](#)



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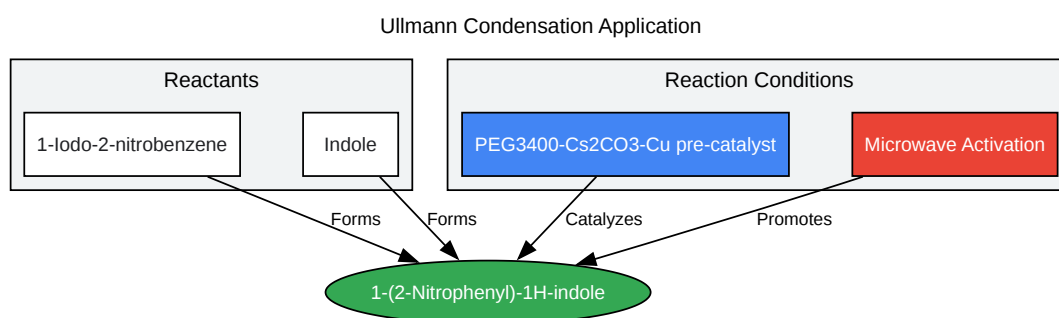
Caption: Workflow for the synthesis of **1-Iodo-2-nitrobenzene**.

Applications in Organic Synthesis

1-Iodo-2-nitrobenzene is a versatile reagent used in various organic transformations. It serves as a precursor for the synthesis of complex molecules and heterocyclic compounds.

Example: Ullmann Condensation for the Synthesis of 1-(2-Nitrophenyl)-1H-indole

1-Iodo-2-nitrobenzene is utilized in the synthesis of 1-(2-Nitrophenyl)-1H-indole. This reaction is facilitated by a PEG₃₄₀₀ (poly(ethylene glycol))–Cs₂CO₃–copper pre-catalyst system under microwave activation.[3][4]



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Caption: Role of **1-Iodo-2-nitrobenzene** in Ullmann condensation.

This compound is also used in the one-step synthesis of 2-(2-Pyridyl)-3H-indol-3-one N-Oxide and in the preparation of 2',4-Bis(aminophenyl)methane, an analog of 4,4'-Methylenedianiline used in resin enamel coatings.[3][4] Its utility as a foundational building block is critical for the advancement of new compounds and materials in various fields of chemical research.[1]

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